

# An In-depth Technical Guide to 5-Chloro-2,4-difluorobenzonitrile

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## Compound of Interest

Compound Name: 5-Chloro-2,4-difluorobenzonitrile

Cat. No.: B117424

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This guide provides a detailed overview of the molecular structure and properties of **5-Chloro-2,4-difluorobenzonitrile**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.

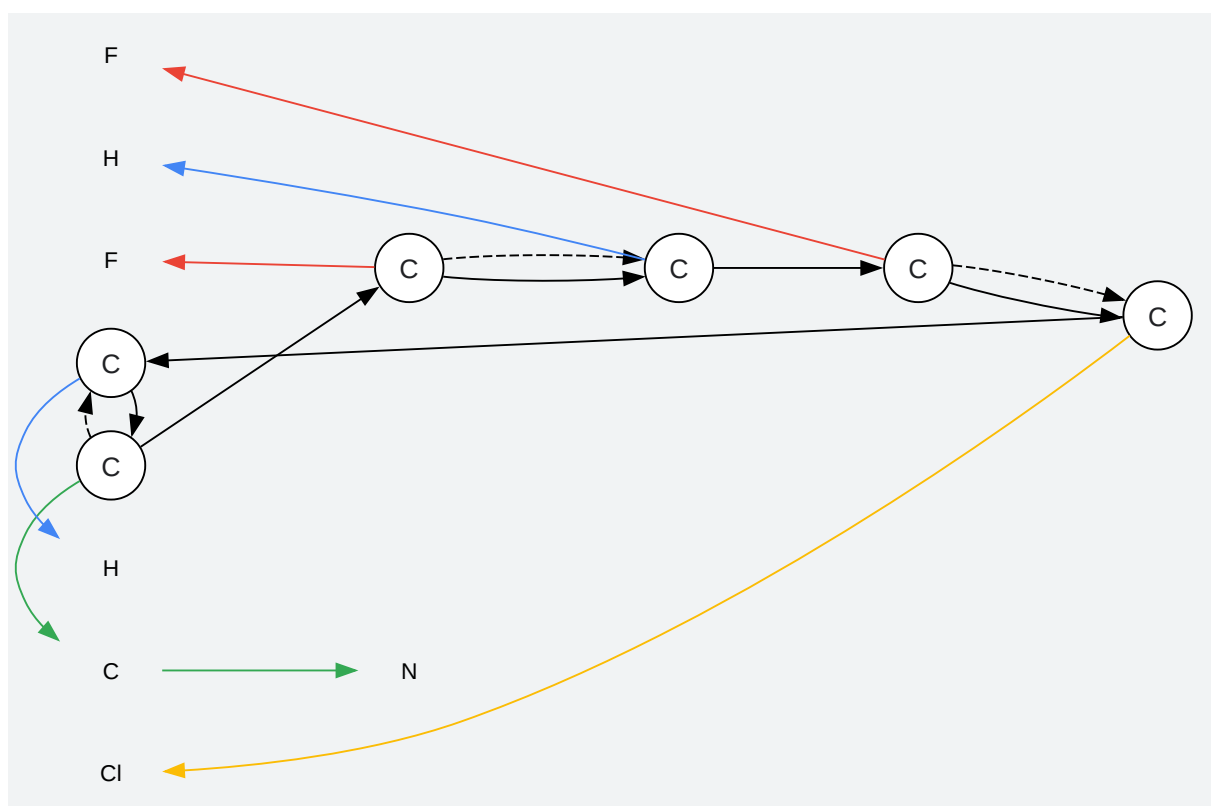
## Molecular and Physicochemical Properties

**5-Chloro-2,4-difluorobenzonitrile** is an organic compound that plays a significant role as a building block in the development of more complex molecules.<sup>[1]</sup> Its chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>2</sub> ClF <sub>2</sub> N <sup>[2][3]</sup>
Molecular Weight	173.55 g/mol <sup>[2][3][4]</sup>
CAS Number	146780-26-9 <sup>[2]</sup>
Appearance	Colorless to pale yellow crystalline solid <sup>[4]</sup>
Melting Point	48-50 °C <sup>[4]</sup>
Boiling Point	205.1 ± 35.0 °C (Predicted) <sup>[4]</sup>
Density	1.43 ± 0.1 g/cm <sup>3</sup> (Predicted) <sup>[4]</sup>

## Molecular Structure

The structure of **5-Chloro-2,4-difluorobenzonitrile** is characterized by a benzene ring substituted with a nitrile group, a chlorine atom, and two fluorine atoms at specific positions. This arrangement of functional groups imparts unique reactivity to the molecule, making it a versatile intermediate in organic synthesis.



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Caption: Molecular structure of **5-Chloro-2,4-difluorobenzonitrile**.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Chloro-2,4-difluorobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117424#5-chloro-2-4-difluorobenzonitrile-molecular-structure-and-weight]

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